

Application Note: Scalable Manufacturing Protocol for trans-2-Benzoyl-cyclopropanecarboxylic Acid

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Compound of Interest

Compound Name: *Trans-2-benzoyl-cyclopropanecarboxylic acid*

CAS No.: 1601-82-7

Cat. No.: B3367049

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Target Audience: Researchers, Process Chemists, and Drug Development Professionals Scale: 1.0 Mole (Scalable to multi-kilogram pilot plant operations)

Introduction & Mechanistic Rationale

The synthesis of highly functionalized cyclopropanes, such as **trans-2-benzoyl-cyclopropanecarboxylic acid**, is a critical operation in the development of conformationally restricted pharmacophores, including tranlycypromine analogs and targeted LSD1 inhibitors. While traditional cyclopropanation often relies on the transition-metal-catalyzed decomposition of diazoalkanes, this approach presents severe scalability and safety bottlenecks due to the explosive and toxic nature of diazo reagents.

To circumvent these hazards, this protocol leverages a sulfur ylide-mediated Corey-Chaykovsky-type cyclopropanation (). This route offers a highly scalable, self-validating, and diastereoselective alternative utilizing bench-stable precursors.

Mechanistic Causality: The process begins with the SN2 alkylation of dimethyl sulfide by phenacyl bromide to form a stable sulfonium salt. Upon deprotonation by a mild base, the resulting phenacyl dimethylsulfonium ylide undergoes a highly regioselective Michael addition into the electron-deficient olefin of ethyl acrylate. The transient enolate intermediate then executes an intramolecular SN2 displacement of the dimethyl sulfide leaving group. The stepwise nature of this conjugate addition–ring closure sequence thermodynamically favors the trans-diastereomer, minimizing steric clash between the bulky benzoyl and ester moieties during the transition state (). Subsequent basic hydrolysis (saponification) of the ester yields the free carboxylic acid ().

Reaction Pathway & Workflow



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Mechanistic workflow of the sulfur ylide-mediated cyclopropanation and saponification.

Quantitative Data & Quality Control

Table 1: Stoichiometry and Material Balance (1.0 Mole Scale)

Reagent	MW (g/mol)	Equivalents	Mass/Volume	Role in Synthesis
Phenacyl bromide	199.04	1.00	199.0 g	Electrophile
Dimethyl sulfide	62.13	1.20	88.0 mL	Nucleophile / Leaving Group
Ethyl acrylate	100.12	1.10	119.5 mL	Michael Acceptor
Potassium carbonate	138.21	1.50	207.3 g	Base (Ylide formation)
Sodium hydroxide	40.00	2.00	80.0 g	Saponification Base

Table 2: Quality Control & Analytical Parameters

Intermediate / Product	Appearance	¹ H NMR Key Shifts (CDCl ₃)	Validation Checkpoint
Phenacyl dimethylsulfonium bromide	White crystalline solid	δ 5.50 (s, 2H), 3.35 (s, 6H)	Complete precipitation in acetone
Ethyl trans-2-benzoylcyclopropanecarboxylate	Pale yellow oil	δ 4.11 (q, 2H), 3.12 (m, 1H)	Disappearance of ylide UV spot
trans-2-Benzoylcyclopropanecarboxylic acid	White solid	δ 11.5 (br s, 1H), 3.20 (m, 1H)	Precipitation at pH 2; MP: 118-120 °C

Step-by-Step Experimental Protocols

Safety Note: Dimethyl sulfide (DMS) is highly volatile (bp 37 °C) and possesses a noxious odor. All operations in Phase 1 and 2 must be conducted in a well-ventilated fume hood equipped with a bleach scrubber to oxidize escaping DMS to dimethyl sulfoxide (DMSO).

Phase 1: Synthesis of Phenacyl Dimethylsulfonium Bromide

- **Reaction Setup:** Dissolve phenacyl bromide (199.0 g, 1.0 mol) in 500 mL of anhydrous acetone in a 2 L round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- **Reagent Addition:** Cool the solution to 0 °C using an ice bath. Slowly add dimethyl sulfide (88.0 mL, 1.2 mol) dropwise over 30 minutes.
- **Incubation:** Remove the ice bath and allow the reaction to stir at room temperature for 16 hours.
- **Self-Validation & Isolation:** The differential solubility of the reagents drives the reaction. Phenacyl bromide is highly soluble in acetone, whereas the resulting sulfonium salt is completely insoluble. Validation is achieved when a dense, white crystalline precipitate forms

quantitatively. Filter the precipitate, wash with cold acetone (2×100 mL), and dry under a vacuum to yield the intermediate.

Phase 2: Cyclopropanation to Ethyl trans-2-Benzoylcyclopropanecarboxylate

- **Ylide Generation:** Suspend the phenacyl dimethylsulfonium bromide (approx. 260 g, 1.0 mol) and anhydrous potassium carbonate (207.3 g, 1.5 mol) in 1 L of acetonitrile. Stir vigorously at room temperature for 30 minutes to generate the active sulfur ylide.
- **Cyclopropanation:** Add ethyl acrylate (119.5 mL, 1.1 mol) dropwise over 45 minutes. The reaction is mildly exothermic; maintain the internal temperature below 30 °C using a water bath. Stir for 12 hours.
- **Self-Validation & Workup:** The reaction generates DMS as a byproduct. The transition of the reaction mixture from a heterogeneous suspension (insoluble sulfonium salt) to a homogenous organic phase (with suspended inorganic salts) signifies the completion of the cyclopropanation. Filter off the inorganic salts, concentrate the filtrate under reduced pressure, and partition the residue between ethyl acetate (800 mL) and water (500 mL). Wash the organic layer with brine, dry over Na_2SO_4 , and concentrate to yield the ester as a pale yellow oil.

Phase 3: Saponification and Acidification

- **Hydrolysis:** Dissolve the crude ethyl trans-2-benzoylcyclopropanecarboxylate in 600 mL of ethanol. Add an aqueous solution of NaOH (80.0 g, 2.0 mol, dissolved in 400 mL water). Stir the mixture at 50 °C for 4 hours.
- **Self-Validation (Saponification):** Upon initial addition, the mixture is cloudy. Complete saponification is visually validated when the reaction mixture becomes a perfectly clear, homogenous solution, indicating the complete conversion of the hydrophobic ester into the water-soluble sodium carboxylate.
- **Purification & Isolation:** Concentrate the mixture under reduced pressure to remove the ethanol. Extract the remaining aqueous phase with diethyl ether (2×200 mL) to remove any unreacted organic impurities.

- Acidification: Cool the aqueous layer to 0 °C and carefully acidify to pH 2 using 6M HCl.
- Self-Validation (Precipitation): Acidification triggers the immediate and massive crystallization of the free target acid. Filter the white solid, wash with cold water, and recrystallize from ethyl acetate/hexanes to afford pure **trans-2-benzoyl-cyclopropanecarboxylic acid**.

References

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